

Solubility of 2-Methylthiazole in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2-Methylthiazole

Cat. No.: B1294427

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-methylthiazole** in various organic solvents. Due to a lack of extensive, publicly available quantitative data, this document focuses on summarizing the existing qualitative information and presenting a detailed, standardized experimental protocol for the determination of **2-methylthiazole** solubility. This allows researchers to generate precise and reliable data for applications in drug development, formulation, and chemical synthesis.

Introduction to 2-Methylthiazole and its Solubility

2-Methylthiazole is a heterocyclic compound with a wide range of applications, including its use as a building block in the synthesis of pharmaceuticals and as a flavoring agent. Its solubility in different organic solvents is a critical physicochemical property that influences its reactivity, bioavailability, and the ease of its formulation and purification.

The solubility of **2-methylthiazole** is governed by the principle of "like dissolves like." Its thiazole ring introduces polarity, while the methyl group adds some nonpolar character. This structure results in varying degrees of solubility across different classes of organic solvents.

Qualitative and Quantitative Solubility Data

While specific, experimentally determined quantitative solubility data for **2-methylthiazole** in a broad range of organic solvents at various temperatures is not readily available in published

literature, some qualitative descriptions and an estimated aqueous solubility value have been reported.

Table 1: Summary of **2-Methylthiazole** Solubility

Solvent Class	Specific Solvents	Solubility Description	Citation(s)
Water	Water	Completely miscible / Slightly soluble (5689 mg/L at 25 °C)	[1][2]
Alcohols	Methanol, Ethanol, etc.	Soluble	[3]
Ketones	Acetone, etc.	Soluble	[3]
Ethers	Diethyl ether, etc.	Slightly soluble	[3]
Alkanes	Hexane, etc.	Insoluble	[3]

Note: The conflicting reports on water solubility ("completely miscible" versus "slightly soluble") highlight the need for precise experimental determination.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the isothermal shake-flask method, a common and reliable technique for determining the solubility of a liquid solute like **2-methylthiazole** in an organic solvent.

Materials and Equipment

- **2-Methylthiazole** (high purity)
- Organic solvents (analytical grade)
- Analytical balance (± 0.1 mg)
- Thermostatic shaker or orbital incubator

- Calibrated thermometer
- Vials with screw caps and PTFE septa
- Syringes and syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) with a suitable detector (e.g., UV) or Gas Chromatography (GC)

Procedure

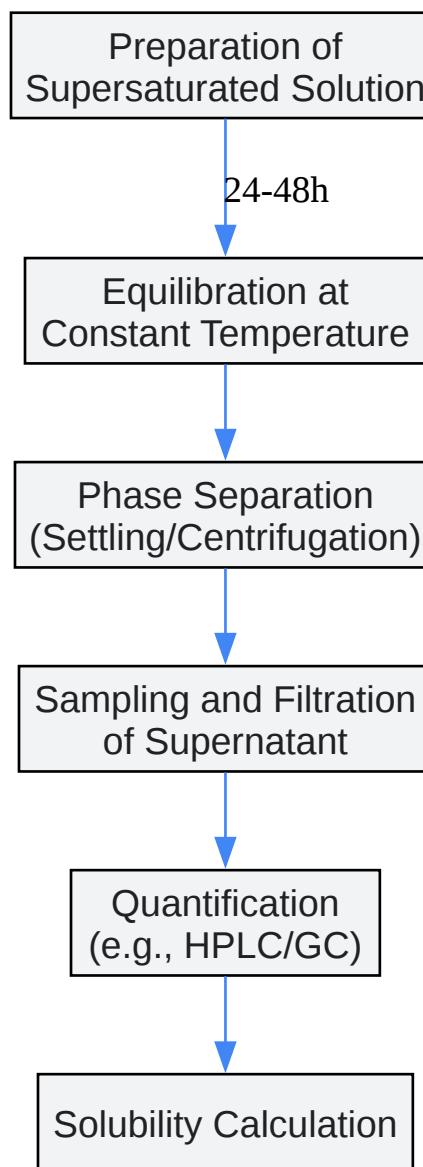
- Preparation of Saturated Solution:
 - Add an excess amount of **2-methylthiazole** to a series of vials. The presence of an undissolved phase of the solute is essential to ensure saturation.
 - To each vial, add a known volume of the desired organic solvent.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker set to the desired constant temperature (e.g., 25 °C, 37 °C).
 - Agitate the mixtures for a sufficient duration to allow the system to reach equilibrium. A period of 24 to 48 hours is typically recommended.
- Phase Separation:
 - After the equilibration period, cease agitation and allow the vials to rest at the constant temperature for a short period to allow for the separation of the undissolved **2-methylthiazole**.
 - For enhanced separation, the samples can be centrifuged at the experimental temperature.

- Sampling and Analysis:
 - Carefully withdraw an aliquot of the clear, saturated supernatant using a syringe.
 - Immediately filter the aliquot through a syringe filter into a pre-weighed volumetric flask to remove any undissolved micro-droplets.
 - Determine the mass of the collected filtrate.
 - Dilute the filtrate with a suitable solvent to a concentration that falls within the linear range of the analytical method.
 - Quantify the concentration of **2-methylthiazole** in the diluted sample using a validated HPLC or GC method against a calibration curve prepared with known standards.
- Data Calculation:
 - Calculate the solubility of **2-methylthiazole** in the specific solvent at the given temperature. The results can be expressed in various units, such as g/100 mL, mg/mL, or mole fraction.

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **2-methylthiazole** solubility.

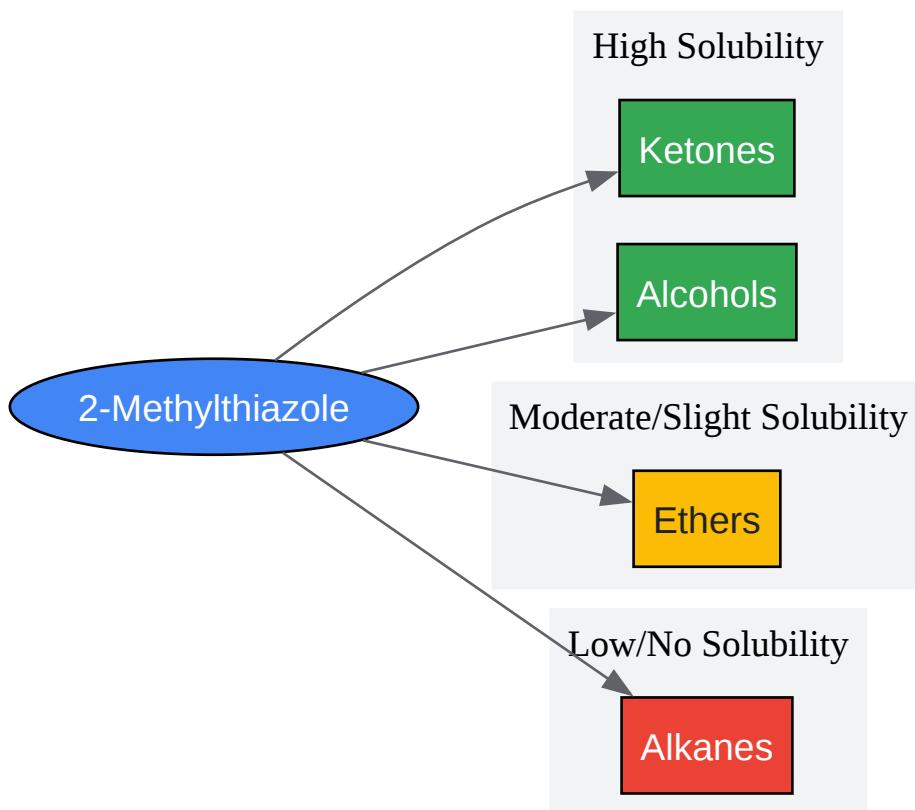


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Experimental workflow for solubility determination.

Logical Solubility Relationships

This diagram represents the general solubility behavior of **2-methylthiazole** in different classes of organic solvents based on polarity.



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*Solubility of **2-Methylthiazole** based on solvent polarity.*

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References

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- To cite this document: BenchChem. [Solubility of 2-Methylthiazole in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1294427#2-methylthiazole-solubility-in-different-organic-solvents>]

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